

# Sepantronium Bromide physicochemical properties

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An In-depth Technical Guide to the Physicochemical Properties and Biological Activity of **Sepantronium Bromide** 

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the core physicochemical properties, mechanism of action, and key experimental protocols related to **Sepantronium Bromide** (YM155), a potent small-molecule survivin suppressant.

## **Core Physicochemical Properties**

**Sepantronium Bromide** is an imidazolium-based compound with significant anti-neoplastic properties. Its fundamental physicochemical characteristics are summarized in the table below for easy reference and comparison.



Property	Value
IUPAC Name	1-(2-methoxyethyl)-2-methyl-4,9-dioxo-3- (pyrazin-2-ylmethyl)-4,9-dihydro-1H- naphtho[2,3-d]imidazolium bromide
Molecular Formula	C20H19BrN4O3
Molecular Weight	443.29 g/mol
CAS Number	781661-94-7
Solubility	DMSO: 55 mg/mL (124.07 mM)Ethanol: 6 mg/mLWater: 50 mg/mL (112.79 mM; requires sonication)
Appearance	Solid

### **Mechanism of Action**

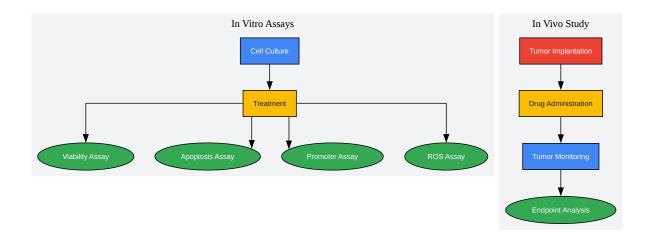
**Sepantronium Bromide** primarily functions as a potent suppressant of survivin, a member of the inhibitor of apoptosis (IAP) protein family that is overexpressed in many cancers and is associated with a more aggressive phenotype and resistance to chemotherapy. The drug was initially identified through high-throughput screening for its ability to inhibit the promoter activity of the survivin gene.

The core mechanism involves the transcriptional suppression of the survivin gene. More recent studies have elucidated that the primary mode of action is the generation of reactive oxygen species (ROS) within the mitochondria. This increase in ROS is considered the initial event, leading to secondary effects such as the suppression of survivin and DNA damage, which collectively contribute to the cytotoxic effects of the drug on cancer cells.

**Sepantronium Bromide**'s downstream effects include the induction of apoptosis, as evidenced by the increased activity of caspases, and in some cases, non-apoptotic cell death. It has been shown to down-regulate survivin at both the mRNA and protein levels.







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